

Essential Safety and Operational Guide for Handling SJF-8240

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Compound of Interest

Compound Name: SJF-8240

Cat. No.: B15542115

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This guide provides critical safety protocols, handling procedures, and disposal plans for the PROTAC c-MET degrader, **SJF-8240**. Adherence to these guidelines is essential for ensuring laboratory safety and maintaining the integrity of your research.

Compound Data Summary

The following table summarizes key quantitative data for **SJF-8240**:

Parameter	Value	Source
CAS Number	2230821-68-6	
Molecular Formula	C ₅₈ H ₆₅ F ₂ N ₇ O ₁₁ S	
Molecular Weight	1106.25 g/mol	
Purity	≥98% (HPLC)	
IC ₅₀ (GTL16 cells)	66.7 nM	[1]
Solubility	Soluble to 50 mM in DMSO	
Storage (Solid)	-20°C	
Storage (Stock Solution)	-80°C (6 months); -20°C (1 month)	[1]

Personal Protective Equipment (PPE)

Given that **SJF-8240** is a potent research compound, a comprehensive approach to personal protection is mandatory. The following PPE should be worn at all times when handling the compound in either solid or solution form:

- **Eye Protection:** Chemical safety goggles or a face shield are required to protect against splashes.
- **Hand Protection:** Chemical-resistant gloves (e.g., nitrile) are essential. Dispose of gloves immediately after handling the compound and wash hands thoroughly.
- **Body Protection:** A lab coat must be worn to prevent skin contact.
- **Respiratory Protection:** While not explicitly stated in the available information, a respirator may be necessary when handling the solid compound outside of a certified chemical fume hood to prevent inhalation of airborne particles. Always consult the specific Safety Data Sheet (SDS) for detailed respiratory protection requirements.

Experimental Protocols

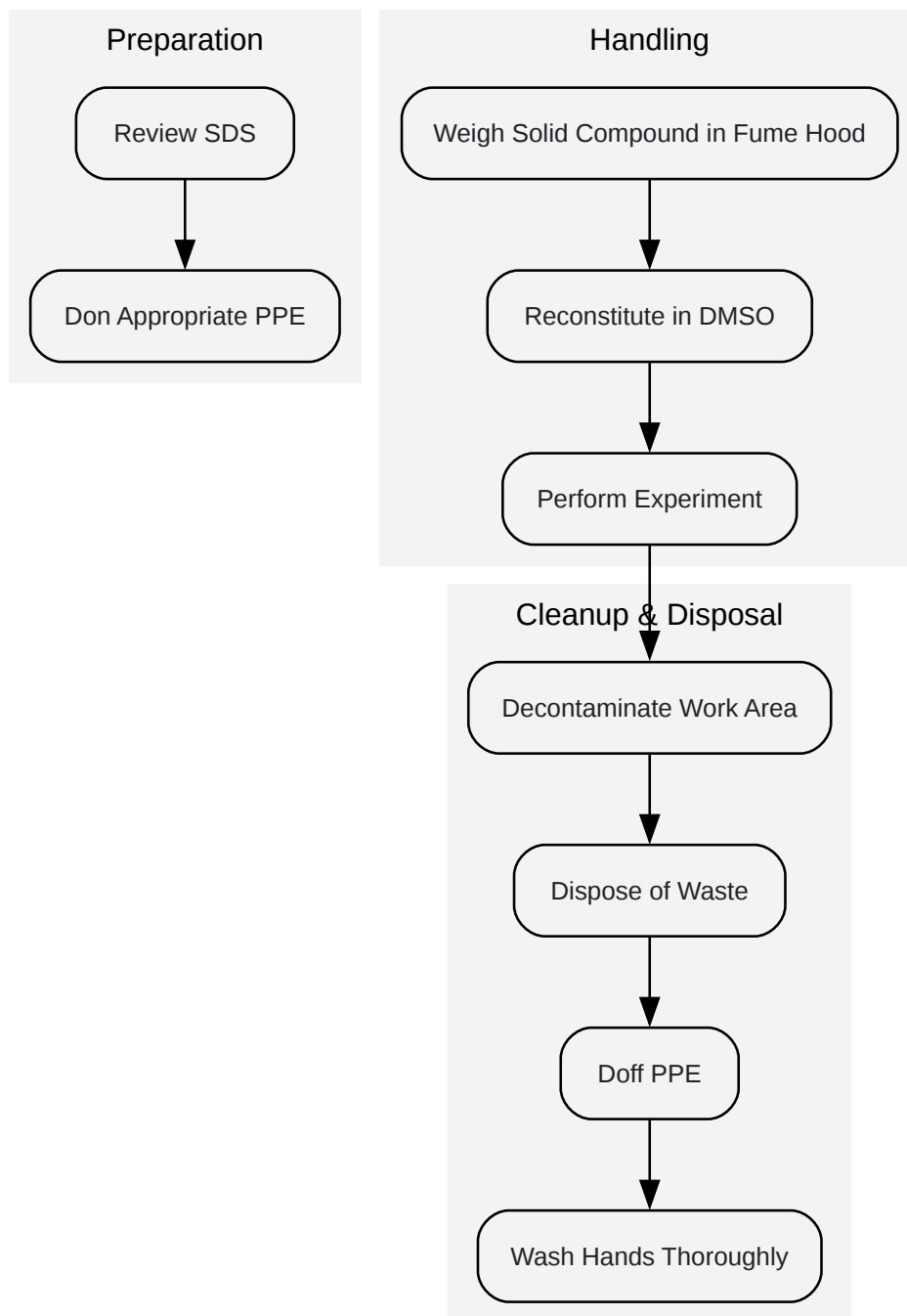
Reconstitution of Solid SJF-8240

- **Acclimation:** Before opening, allow the vial of solid **SJF-8240** to equilibrate to room temperature to prevent moisture condensation.
- **Solvent Addition:** Using a calibrated pipette, add the required volume of anhydrous DMSO to the vial to achieve the desired stock concentration.
- **Dissolution:** Securely cap the vial and vortex until the solid is completely dissolved. Gentle warming or sonication may be used to aid dissolution if necessary.
- **Aliquoting:** To avoid repeated freeze-thaw cycles, aliquot the stock solution into single-use vials.
- **Storage:** Store the aliquoted stock solutions at -80°C for long-term storage (up to 6 months) or -20°C for short-term storage (up to 1 month).^[1]

General Handling Workflow

The following diagram outlines the standard workflow for handling **SJF-8240** in a laboratory setting:

SJF-8240 Handling Workflow



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Caption: A flowchart illustrating the key steps for the safe handling of **SJF-8240**.

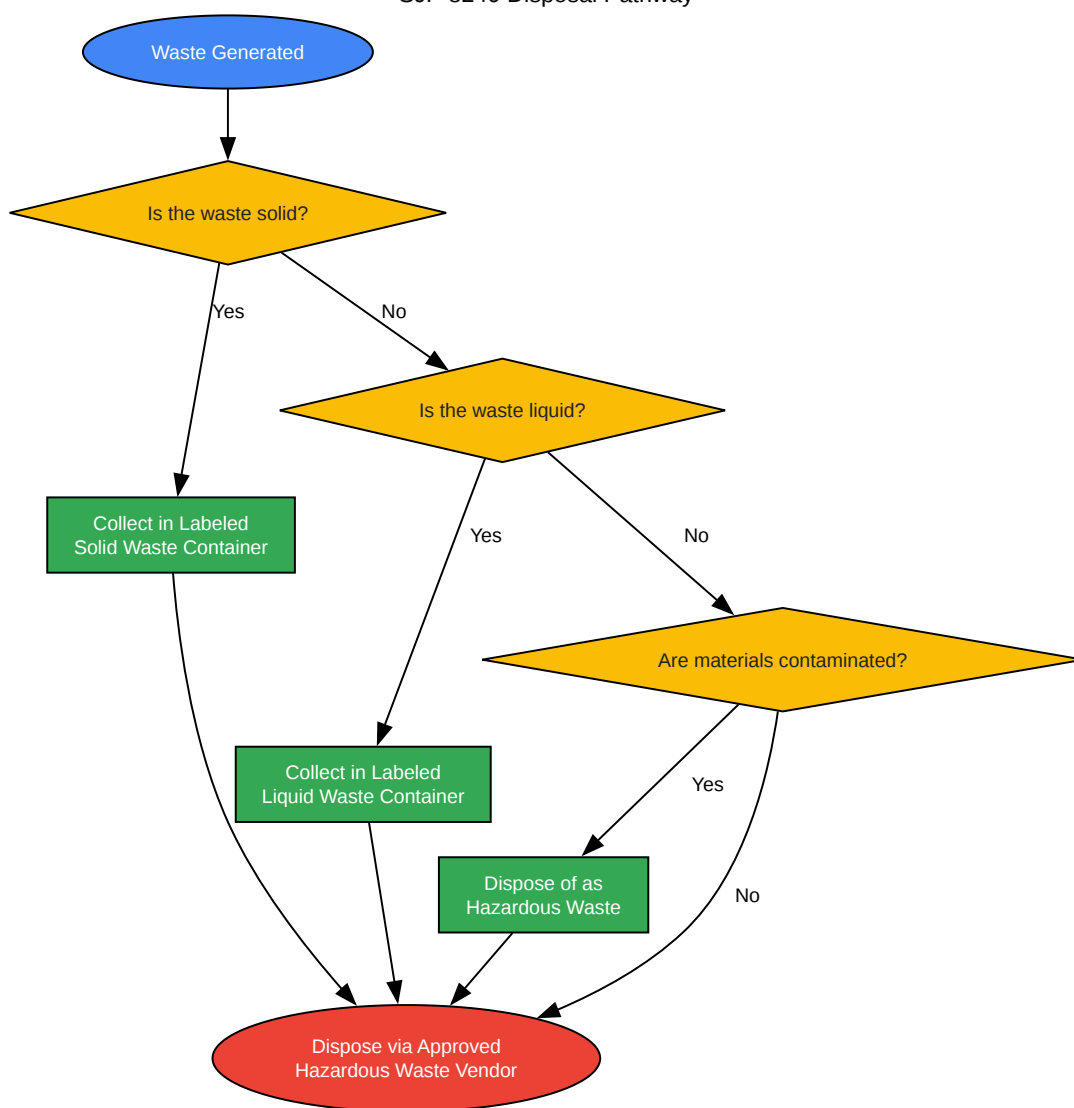
Disposal Plan

Proper disposal of **SJF-8240** and associated waste is crucial to prevent environmental contamination and ensure regulatory compliance.

- **Solid Waste:** Unused solid **SJF-8240** should be collected in a clearly labeled, sealed container designated for chemical waste.
- **Liquid Waste:** Solutions containing **SJF-8240** should be collected in a separate, labeled, and sealed waste container. Do not mix with other chemical waste streams unless compatibility is confirmed.
- **Contaminated Materials:** All materials that have come into contact with **SJF-8240**, including pipette tips, vials, and gloves, must be disposed of as hazardous chemical waste.

The following diagram outlines the decision-making process for the proper disposal of **SJF-8240** waste:

SJF-8240 Disposal Pathway



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References

- 1. medchemexpress.com [medchemexpress.com]
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